

Application Notes and Protocols for Handling and Storing Air-Sensitive Cyclohexanethiol

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Compound of Interest

Compound Name: *Cyclohexanethiol*

Cat. No.: *B074751*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cyclohexanethiol**, an air-sensitive and hazardous compound. Adherence to these protocols is critical to ensure personnel safety, experimental integrity, and product quality.

Chemical and Physical Properties

Cyclohexanethiol is a colorless liquid with a strong, disagreeable odor.^[1] It is flammable, toxic if swallowed or inhaled, and causes skin and eye irritation.^{[2][3]} Crucially, this compound is air-sensitive and must be handled under an inert atmosphere to prevent oxidation.^[2]

Table 1: Physicochemical Properties of Cyclohexanethiol

Property	Value
Molecular Formula	C ₆ H ₁₂ S[1][4][5]
Molecular Weight	116.22 g/mol [3][5]
Appearance	Colorless to almost colorless clear liquid[1][5]
Odor	Strong, offensive, and unpleasant[1][6][7]
Boiling Point	158-160 °C (lit.)[4][6][8][9]
Density	0.95 g/mL at 25 °C (lit.)[4][8]
Flash Point	43 °C (109.4 °F) - Pensky-Martens closed cup
Vapor Pressure	10 mmHg[1]
Vapor Density	4.0 (vs air)[1][6][8]
Solubility	Insoluble in water.[1][6][10] Soluble in ether, benzene, acetone, and chloroform.[6]

Safety Precautions and Hazard Information

Cyclohexanethiol is a hazardous substance and requires strict safety measures.

GHS Hazard Classifications:[2]

- Flammable Liquids - Category 3
- Acute Toxicity, Oral - Category 3
- Acute Toxicity, Inhalation - Category 4
- Skin Irritation - Category 2
- Serious Eye Irritation - Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation - Category 3

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[11]
- Skin and Body Protection: A flame-retardant lab coat and appropriate chemical-resistant clothing.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[2] For operations where inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

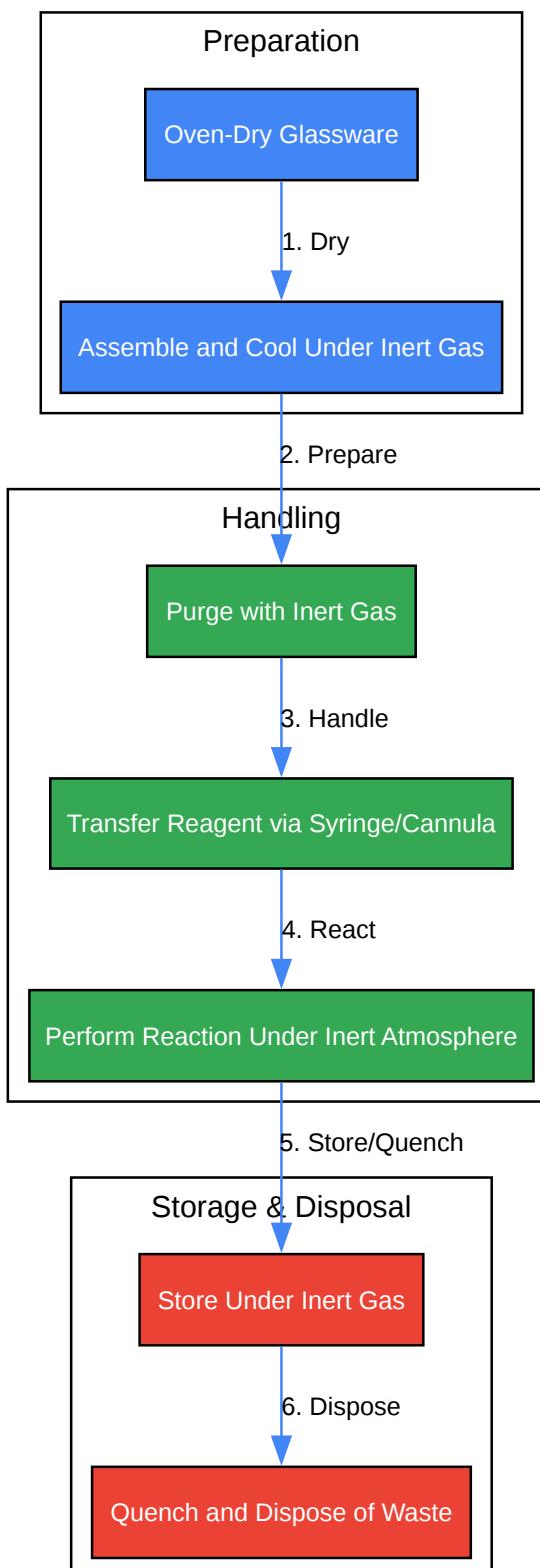
Experimental Protocols for Handling Air-Sensitive Cyclohexanethiol

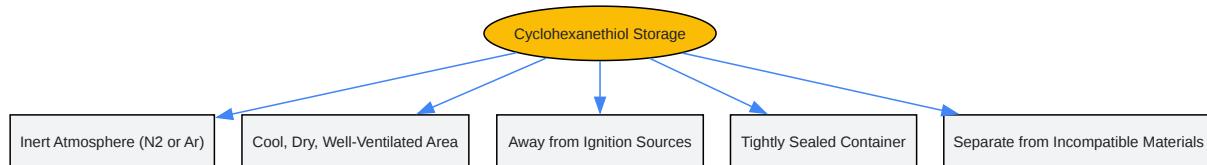
Due to its air-sensitive nature, **cyclohexanethiol** must be handled under an inert atmosphere, such as nitrogen or argon, to prevent the formation of disulfides and other oxidation byproducts.

Preparation of an Inert Atmosphere

Standard air-free techniques using either a glovebox or a Schlenk line are required.[12][13] All glassware must be thoroughly dried in an oven (e.g., 125°C overnight) and cooled under a stream of inert gas before use.[14][15]

Diagram 1: General Workflow for Handling Air-Sensitive Reagents





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